In-depth Technical Guide on NSC 135130: A Protected Amino Acid Derivative

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Compound of Interest	
Compound Name:	NSC 135130
Cat. No.:	B3050185

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For the attention of: Researchers, scientists, and drug development professionals.

Initial investigations to produce an in-depth technical guide on **NSC 135130** and its structural analogs have revealed a significant lack of publicly available biological data for this specific compound. **NSC 135130** has been identified as (S)-methyl 2-((tert-butoxycarbonyl)(methyl)amino)-3-methylbutanoate, a derivative of the amino acid valine with a tert-butyloxycarbonyl (Boc) protecting group and N-methylation. Its CAS number is 24164-05-5 and the molecular formula is $C_{12}H_{23}NO_4$.

While this compound is commercially available and belongs to a class of molecules (Boc-protected amino acids) that are fundamental in peptide synthesis and drug discovery, specific studies detailing its biological activity, mechanism of action, or anticancer properties are not readily accessible in the public domain. Searches of extensive databases, including the National Cancer Institute's (NCI) Developmental Therapeutics Program (DTP) public data, did not yield specific screening results or quantitative data such as IC50 values for **NSC 135130**.

The primary role of Boc-protected amino acids, including N-methylated versions like **NSC 135130**, is to serve as building blocks in the synthesis of peptides. The Boc group protects the amino functionality to allow for controlled, sequential addition of amino acids to a growing peptide chain. N-methylation is a common strategy in medicinal chemistry to enhance the pharmacological properties of peptides, such as increasing their resistance to enzymatic degradation and improving cell permeability.

Given the absence of specific biological data for **NSC 135130**, a detailed technical guide focusing solely on this compound and its direct analogs with quantitative data and signaling pathways is not feasible at this time.

Proposed Pivot: A Technical Guide on N-Methylated Amino Acids in Drug Discovery

We propose to broaden the scope of this guide to focus on the role and applications of N-methylated amino acids as a class in drug discovery and development. This would still provide a highly relevant and valuable technical resource for the target audience.

This expanded guide would include:

- Introduction to N-Methylated Amino Acids:

  - Chemical structure and properties.

  - Impact of N-methylation on peptide conformation and biological activity.

- Synthesis of N-Methylated Amino Acids and Peptides:

  - Detailed experimental protocols for the synthesis of Boc-protected N-methylated amino acids.

  - Methods for incorporating these building blocks into peptides.

- Pharmacological Advantages of N-Methylation:

  - Enhanced Proteolytic Stability: A discussion on how N-methylation prevents enzymatic cleavage, leading to longer in vivo half-lives of peptide drugs. This section would include a table with comparative data of methylated vs. non-methylated peptide stability.

  - Increased Cell Permeability: An explanation of how N-methylation can improve the oral bioavailability and cell penetration of peptide-based therapeutics.

  - Conformational Control: How N-methylation influences the secondary structure of peptides, which can be crucial for target binding.

- Case Studies of N-Methylated Peptides in Drug Development:

  - Examples of successful therapeutic peptides that incorporate N-methylated amino acids, with available quantitative data on their efficacy and selectivity.

- Signaling Pathways Modulated by N-Methylated Peptide Analogs:

  - Diagrams of relevant signaling pathways where N-methylated peptide drugs have shown activity, created using Graphviz as requested.

- Experimental Protocols:

  - Detailed methodologies for assessing the biological activity of peptides containing N-methylated amino acids, such as cytotoxicity assays and protease stability assays.

This revised focus would allow for the creation of a comprehensive and data-rich technical guide that fulfills the core requirements of the original request, including data tables, detailed protocols, and Graphviz diagrams, while addressing the current limitations in available information on **NSC 135130** specifically.

Below is an example of a Graphviz diagram that could be included in the proposed guide, illustrating a general experimental workflow for the synthesis and evaluation of a peptide containing an N-methylated amino acid.
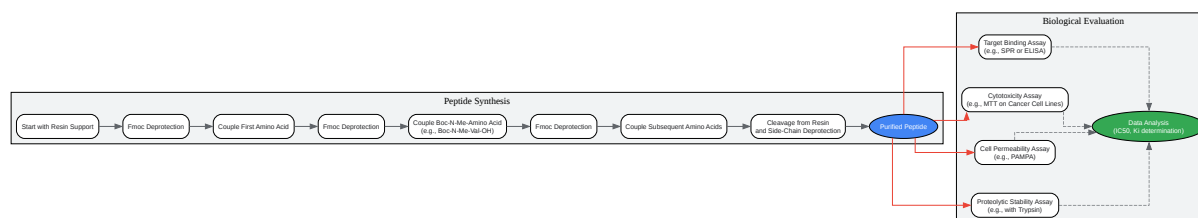
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Experimental workflow for peptide synthesis and evaluation.

We believe this proposed direction will provide a valuable and actionable resource for the intended audience. We await your feedback on this suggested pivot.

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